

A Technical Guide to Melitracen-d6 Hydrochloride for Research Applications

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Compound of Interest

Compound Name: Melitracen-d6 Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Melitracen-d6 Hydrochloride**, a deuterated analog of the tricyclic antidepressant Melitracen. This guide is intended for researchers, scientists, and drug development professionals utilizing this compound in their studies. It covers commercial suppliers, key quantitative data, and detailed experimental protocols for its application, particularly as an internal standard in bioanalytical assays.

Commercial Suppliers and Product Specifications

Melitracen-d6 Hydrochloride is available from several reputable suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the available quantitative data for **Melitracen-d6 Hydrochloride** from various commercial sources. Researchers are advised to request a Certificate of Analysis (CoA) from their chosen supplier for complete and lot-specific data.



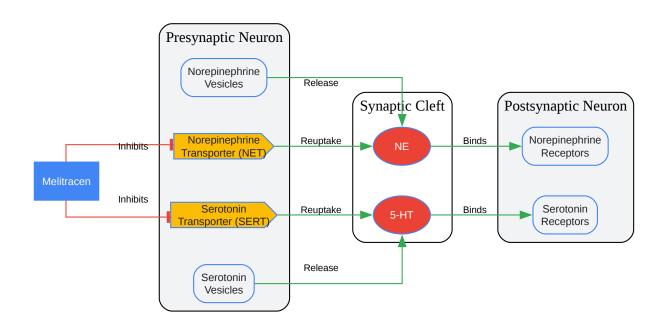
Supplier	Catalog Number	Purity	Isotopic Enrichm ent	Formula tion	CAS Number	Molecul ar Formula	Molecul ar Weight
CymitQui mica	TR- M215502	Neat	Informati on not readily available	Solid	1189648- 08-5	C21H20D6 CIN	333.93
Axios Research	AR- M04155	Informati on not readily available	Informati on not readily available	Solid	Not Available	C21H19D6 N·HCl	297.48 + 36.46
Santa Cruz Biotechn ology	sc- 215408	Informati on not readily available	Informati on not readily available	Solid	1189648- 08-5	C21H19D6 N·HCl	333.93
InVivoCh em	V71214	≥98%	Informati on not readily available	Solid	1189648- 08-5	Not specified	Not specified
Medche mExpres s	HY- 112435S	Informati on not readily available	Informati on not readily available	Solid	1189648- 08-5	Not specified	Not specified
LGC Standard s	TRC- M215502	Neat	Informati on not readily available	Solid	1189648- 08-5	C21H20D6 CIN	333.93

Mechanism of Action: Norepinephrine and Serotonin Reuptake Inhibition

Melitracen, the non-deuterated parent compound, functions as a tricyclic antidepressant (TCA). Its primary mechanism of action involves the inhibition of the reuptake of the neurotransmitters



norepinephrine (NE) and serotonin (5-HT) from the synaptic cleft.[1] By blocking the norepinephrine transporter (NET) and the serotonin transporter (SERT), Melitracen increases the concentration of these neurotransmitters in the synapse, enhancing neurotransmission. This modulation of monoaminergic systems is believed to be responsible for its antidepressant and anxiolytic effects.[1][2]



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Caption: Mechanism of action of Melitracen.

Experimental Protocols

Due to its stable isotope label, **Melitracen-d6 Hydrochloride** is an ideal internal standard for the quantification of Melitracen in biological matrices using mass spectrometry-based assays. [3] Below are detailed protocols for its use in bioanalytical method development and for NMR spectroscopic analysis.

Bioanalytical Method Using LC-MS/MS with Melitracend6 Hydrochloride as an Internal Standard



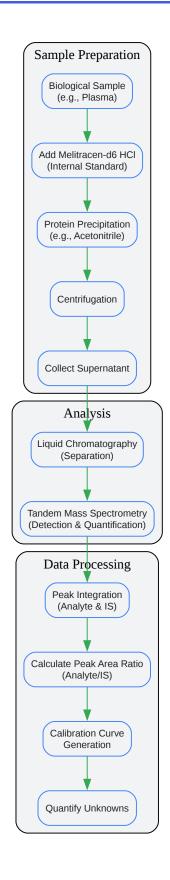
This protocol outlines the steps for the quantitative analysis of Melitracen in a biological matrix (e.g., plasma) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Melitracen-d6 Hydrochloride** as an internal standard (IS). The use of a stable isotopelabeled internal standard is crucial for correcting for variability during sample preparation and analysis.

- 1. Preparation of Stock and Working Solutions:
- Melitracen Stock Solution (1 mg/mL): Accurately weigh and dissolve Melitracen
 Hydrochloride in a suitable solvent (e.g., methanol or DMSO).
- Melitracen-d6 Hydrochloride (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve
 Melitracen-d6 Hydrochloride in the same solvent as the analyte stock.
- Working Solutions: Prepare serial dilutions of the Melitracen stock solution to create
 calibration standards and quality control (QC) samples at various concentrations. Prepare a
 working solution of the IS at a concentration that provides an adequate response in the mass
 spectrometer.
- 2. Sample Preparation (Protein Precipitation):
- To 100 μ L of the biological matrix (e.g., plasma) in a microcentrifuge tube, add 20 μ L of the IS working solution.
- Vortex briefly to mix.
- Add 300 μL of cold acetonitrile (or other suitable protein precipitation agent) to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at >10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.
- 3. LC-MS/MS Analysis:
- Liquid Chromatography (LC) Conditions (Example):



- Column: A suitable C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to achieve separation of Melitracen from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL.
- Tandem Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Melitracen: Determine the optimal precursor to product ion transition (e.g., m/z 292.2 → [product ion]).
 - Melitracen-d6: Determine the optimal precursor to product ion transition (e.g., m/z 298.2
 → [product ion]).
 - Optimize instrument parameters such as collision energy and declustering potential for both analyte and IS.
- 4. Data Analysis:
- Integrate the peak areas for both Melitracen and Melitracen-d6.
- Calculate the peak area ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Melitracen in the unknown samples by interpolating their peak area ratios from the calibration curve.





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Caption: Bioanalytical workflow for Melitracen quantification.



Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol provides a general procedure for the preparation and analysis of **Melitracen-d6 Hydrochloride** by ¹H NMR spectroscopy.

- 1. Sample Preparation:
- Accurately weigh approximately 5-10 mg of Melitracen-d6 Hydrochloride directly into a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of a suitable deuterated solvent, such as dimethyl sulfoxided6 (DMSO-d6). The choice of solvent may depend on the solubility of the compound and the desired spectral resolution.
- Cap the NMR tube and gently vortex or invert the tube until the sample is completely dissolved.
- 2. NMR Spectrometer Setup and Data Acquisition:
- Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to optimize its homogeneity and achieve good spectral resolution.
- Acquire the ¹H NMR spectrum using appropriate parameters, including a sufficient number of scans to obtain a good signal-to-noise ratio.
- 3. Data Processing and Interpretation:
- Apply Fourier transformation to the acquired free induction decay (FID) to obtain the frequency-domain spectrum.
- Phase the spectrum to ensure all peaks are in the absorptive mode.
- Reference the spectrum to the residual solvent peak (e.g., DMSO at ~2.50 ppm).
- Integrate the peaks to determine the relative number of protons.



Analyze the chemical shifts, coupling constants, and multiplicities of the signals to confirm
the structure of Melitracen-d6 Hydrochloride and assess its purity. The spectrum is
expected to show the absence or significant reduction of signals corresponding to the six
protons on the dimethyl groups, confirming deuteration at these positions.

This technical guide provides a foundational understanding for the use of **Melitracen-d6 Hydrochloride** in a research setting. For specific applications, further optimization of the provided protocols may be necessary. Always refer to the supplier's documentation for handling and safety information.

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References

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